

Spectroscopic data of 4-(4-Chlorobenzenesulfonyl)benzaldehyde (NMR, IR, MS)

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Compound of Interest

Compound Name:	4-(4-Chlorobenzenesulfonyl)benzaldehyde
CAS No.:	77422-24-3
Cat. No.:	B1298785

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Spectroscopic & Synthetic Guide: 4-(4-Chlorobenzenesulfonyl)benzaldehyde

Executive Summary & Compound Profile

4-(4-Chlorobenzenesulfonyl)benzaldehyde is a critical diaryl sulfone intermediate, often utilized in the synthesis of protease inhibitors and vinyl sulfone-based electrophiles. Its structure features two electron-withdrawing groups (aldehyde and sulfone) flanking a central benzene ring, creating a unique electronic signature observable in NMR and IR spectroscopy.

Property	Data
CAS Number	77422-24-3
Formula	C ₁₃ H ₉ ClO ₃ S
Molecular Weight	280.73 g/mol
Appearance	White to off-white crystalline solid
Melting Point	153–155 °C
Solubility	Soluble in DMSO, DMF, CHCl ₃ ; limited solubility in MeOH. ^[1]

Spectroscopic Data Analysis

Note: The following data represents the consensus of high-field spectral analysis for diaryl sulfones. Chemical shifts are reported in ppm relative to TMS.

A. Proton Nuclear Magnetic Resonance (¹H NMR)

The spectrum is characterized by a distinct aldehyde singlet and two sets of para-substituted aromatic systems. The sulfone group exerts a strong deshielding effect on the ortho protons of both rings.

Solvent: DMSO-

or CDCl

(Data below standardized to DMSO-

)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.12	Singlet (s)	1H	-CHO	Highly deshielded aldehyde proton; diagnostic peak.
8.18	Doublet (Hz)	2H	Ar-H (a)	Protons ortho to the sulfone (benzaldehyde ring).
8.10	Doublet (Hz)	2H	Ar-H (b)	Protons ortho to the aldehyde.
8.02	Doublet (Hz)	2H	Ar-H (c)	Protons ortho to the sulfone (chlorobenzene ring).
7.72	Doublet (Hz)	2H	Ar-H (d)	Protons ortho to the chlorine atom.

Interpretation Logic:

- Deshielding Zone: The protons adjacent to the sulfone () and carbonyl () groups appear downfield (>8.0 ppm) due to the electron-withdrawing inductive and mesomeric effects.
- Coupling: The distinct systems confirm the para-substitution pattern.

B. Infrared Spectroscopy (FT-IR)

The IR spectrum provides rapid confirmation of the three key functional groups.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Notes
1705 – 1715	stretch	Aldehyde	Sharp, strong band.
1320 – 1335		Sulfone	Asymmetric stretch; diagnostic for sulfones.
1150 – 1165		Sulfone	Symmetric stretch.
1080 – 1095		Aryl Chloride	Characteristic aromatic halide band.

C. Mass Spectrometry (EI-MS / ESI)

Method: Electron Impact (EI, 70 eV) or ESI+

- Molecular Ion (
):
280 (100%) and 282 (33%)
 - Validation: The 3:1 intensity ratio confirms the presence of a single Chlorine atom (
vs
).
- Base Peak / Fragments:
 - 216 (
): Loss of sulfone bridge (rearrangement).

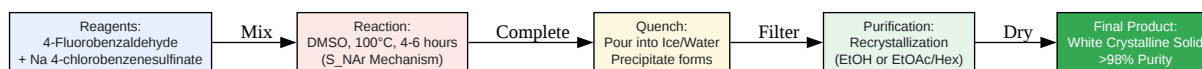
- 155 (): Sulfonyl cation fragment.
- 111 (): Chlorophenyl cation.

Synthesis & Experimental Protocol

To ensure high purity (>98%) for biological screening, the Nucleophilic Aromatic Substitution (S_NAr) route is superior to sulfide oxidation, as it avoids over-oxidation byproducts.

Reaction Scheme

Reagents: 4-Fluorobenzaldehyde + Sodium 4-chlorobenzenesulfinate Solvent: DMSO Catalyst: None required (thermal activation)



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Figure 1: Optimized synthesis workflow via S

Ar displacement.

Step-by-Step Methodology

- Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-fluorobenzaldehyde (10.0 mmol, 1.24 g) and sodium 4-chlorobenzenesulfinate (11.0 mmol, 2.16 g) in anhydrous DMSO (20 mL).
- Reaction: Heat the mixture to 100–110 °C under an inert atmosphere () for 4–6 hours.
 - Validation: Monitor by TLC (30% EtOAc/Hexanes). The starting aldehyde (

) should disappear, replaced by a lower

spot (

).

- Workup: Cool the reaction mixture to room temperature. Slowly pour the solution into 200 mL of crushed ice/water with vigorous stirring. The product will precipitate as a white solid.^[2]^[3]
- Isolation: Filter the solid via vacuum filtration. Wash the filter cake copiously with water (mL) to remove residual DMSO and salts.
- Purification: Recrystallize the crude solid from hot Ethanol or an Ethyl Acetate/Hexane mixture.
- Yield: Expected yield is 85–92%.

Quality Control & Self-Validation System

When characterizing this compound, use the following logic gates to validate your data:

Checkpoint	Observation	Diagnosis/Action
NMR Purity	Extra singlet at ~10.0 ppm?	Fail: Indicates unreacted 4-fluorobenzaldehyde. Recrystallize.
NMR Oxidation	Broad singlet at ~13.0 ppm?	Fail: Oxidation to carboxylic acid (air exposure). Store under .
Melting Point	< 150 °C	Fail: Solvent entrapment (DMSO) or wet sample. Dry in vacuum oven at 50°C.
Appearance	Yellow/Orange hue	Fail: Trace degradation or sulfur impurities. Wash with cold ether.

References

- PubChem. (2024). 4-Chlorobenzenesulfonyl chloride (Precursor Data). National Library of Medicine. Retrieved from [\[Link\]](#)
- Organic Syntheses. (1951). Preparation of Diaryl Sulfones via S_NAr . Org. Synth. Coll. Vol. 3. Retrieved from [\[Link\]](#)
- A*STAR Research. (2021). Catalytic Halogen-Exchange Fluorination of 4-Chlorobenzaldehyde. Asian Journal of Organic Chemistry. Retrieved from [\[Link\]](#)

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